

Application Note: Preparation of 2'-Nitroflavone Stock Solution in DMSO

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Compound of Interest

Compound Name: 2'-Nitroflavone

Cat. No.: B1207882

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a **2'-Nitroflavone** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent.

Adherence to this protocol is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results in cell-based assays and other applications.

Compound Information

2'-Nitroflavone is a synthetic flavonoid derivative investigated for its potential therapeutic properties, including its role as an antitumor agent.^[1] Proper preparation of stock solutions is the first step in studying its biological effects.

Property	Data	Source
IUPAC Name	2-(2-nitrophenyl)chromen-4-one	PubChem[2]
Synonyms	2-(2-Nitrophenyl)-4H-chromen-4-one	PubChem[2]
CAS Number	53277-26-2	PubChem[2]
Molecular Formula	C ₁₅ H ₉ NO ₄	PubChem[2]
Molecular Weight	267.24 g/mol	PubChem[2]
Appearance	White to brown powder	N/A
Solvent	Dimethyl Sulfoxide (DMSO)	General Practice[3][4]

Experimental Protocols

Materials and Equipment

- **2'-Nitroflavone** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (1.5 mL or 2 mL), sterile
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Handle **2'-Nitroflavone** powder in a chemical fume hood or a well-ventilated area.
- Wear appropriate PPE at all times.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Handle with care.[\[5\]](#)
- Consult the Safety Data Sheet (SDS) for **2'-Nitroflavone** and DMSO before handling.

Protocol 1: Preparation of a 10 mM Stock Solution

This protocol provides an example for preparing a 10 mM stock solution, a common concentration for laboratory use.

Calculation:

To prepare a 10 mM stock solution, the required mass of **2'-Nitroflavone** is calculated using its molecular weight (267.24 g/mol).

- Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
- For 1 mL (0.001 L) of 10 mM (0.010 mol/L) solution:
- Mass (mg) = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 267.24 \text{ g/mol} \times 1000 \text{ mg/g} = 2.67 \text{ mg}$

Step-by-Step Procedure:

- Weighing: Carefully weigh out 2.67 mg of **2'-Nitroflavone** powder and transfer it to a sterile microcentrifuge tube. It is often more practical to weigh a larger mass (e.g., 10 mg) and adjust the solvent volume accordingly to minimize weighing errors.
- Solvent Addition: Add 1 mL of anhydrous, sterile DMSO to the microcentrifuge tube containing the powder.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If the compound does not dissolve easily, brief sonication in a water bath can be applied. Visually inspect the solution against a light source to ensure no solid particles remain.

- Sterilization (Optional): For cell culture applications, DMSO is generally considered bactericidal, and sterile handling techniques should suffice.[3] If absolute sterility is required, the solution can be filtered through a 0.22 µm DMSO-compatible syringe filter, though this may lead to some loss of the compound due to filter binding.

Protocol 2: Preparation of Working Solutions

The concentrated DMSO stock solution must be diluted to a final working concentration in an appropriate aqueous buffer or cell culture medium. It is critical to ensure the final DMSO concentration is non-toxic to the cells, typically below 0.5%.[3]

Example: Preparing a 10 µM working solution from a 10 mM stock:

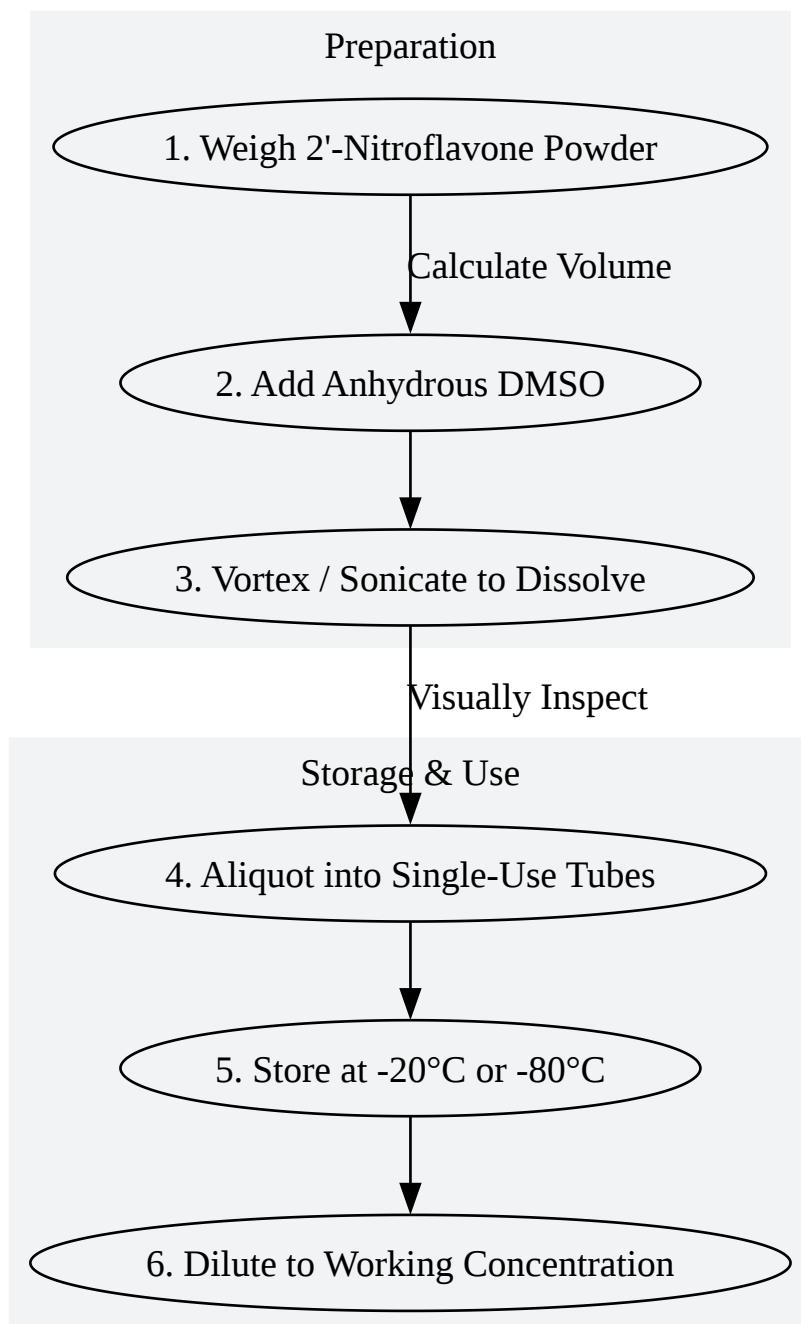
- Intermediate Dilution (Optional but Recommended): To avoid precipitation and pipetting very small volumes, perform a serial dilution. For example, dilute the 10 mM stock 1:100 in culture medium to create a 100 µM intermediate solution.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to the final volume of the cell culture medium. To achieve a 10 µM final concentration from a 10 mM stock, a 1:1000 dilution is required (e.g., add 1 µL of 10 mM stock to 999 µL of medium). This results in a final DMSO concentration of 0.1%.
- Control Group: Always include a vehicle control in experiments, which consists of the culture medium with the same final concentration of DMSO used for the test samples.[3]

Storage and Stability

- Stock Solution: Once prepared, the DMSO stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3][6][7]
- Storage Temperature: Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[3]
- Stability: While many compounds are stable in DMSO for extended periods when stored properly, it is good practice to re-evaluate the efficacy of solutions stored for more than a month.[3] Avoid storing DMSO solutions at room temperature for long periods, as this can lead to compound degradation.[7]

Visual Workflows and Pathways

Workflow for Stock Solution Preparation



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